

peer-reviewed validation of 5-Oxo-2'-phenyl-L-prolinohydrazide's function

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Compound of Interest

Compound Name: 5-Oxo-2'-phenyl-L-prolinohydrazide

CAS No.: 26275-69-4

Cat. No.: B12642888

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Sources

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- [5. chembk.com \[chembk.com\]](#)
- [6. 5-옥소-2'-페닐-L-프롤리노히드라지드 | 26275-69-4 \[chemicalbook.com\]](#)
- [7. Administration of Gapmer-type Antisense Oligonucleotides Targeting \$\gamma\$ -Glutamylcyclotransferase Suppresses the Growth of A549 Lung Cancer Xenografts | Anticancer Research \[ar.iiarjournals.org\]](#)

- 8. Depletion of γ -glutamyl cyclotransferase suppresses the proliferation, migration and invasion of breast cancer cells accompanied by the activation of PI3K/AKT/mTOR pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Identified γ -glutamyl cyclotransferase (GGCT) as a novel regulator in the progression and immunotherapy of pancreatic ductal adenocarcinoma through multi-omics analysis and experiments - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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